

A Comprehensive Technical Guide to the Synthesis and Characterization of 4-Methylthiopiperidine

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Compound of Interest

Compound Name: 4-Methylthiopiperidine

Cat. No.: B2664829

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Executive Summary: **4-Methylthiopiperidine** is a valuable heterocyclic scaffold in medicinal chemistry, combining the structurally significant piperidine ring with a versatile methylthio group. This guide provides an in-depth exploration of the primary synthetic routes to this compound, offering a rationale for methodological choices. It details two robust synthetic strategies: the catalytic hydrogenation of a pyridine precursor and the direct S-alkylation of a piperidine-thiol. Furthermore, this document establishes a comprehensive analytical framework for the unambiguous characterization of **4-Methylthiopiperidine**, presenting predicted spectroscopic data for NMR, IR, and Mass Spectrometry to serve as a benchmark for researchers in the field.

Introduction: The 4-Methylthiopiperidine Scaffold

The piperidine ring is a ubiquitous structural motif found in a vast number of natural products and FDA-approved pharmaceuticals.^[1] Its saturated, six-membered heterocyclic structure allows for specific three-dimensional conformations that are often crucial for biological activity. The incorporation of a methylthio (-SCH₃) group at the 4-position introduces a key functional handle. The sulfur atom can engage in unique non-covalent interactions and serves as a site for further chemical modification, such as oxidation to the corresponding sulfoxide or sulfone, thereby enabling fine-tuning of a molecule's physicochemical properties. This combination makes **4-Methylthiopiperidine** an attractive building block for constructing novel chemical entities in drug discovery programs.

Property	Predicted Value
Molecular Formula	C ₆ H ₁₃ NS
Molecular Weight	131.24 g/mol [2]
Boiling Point	202.6 ± 33.0 °C[2]
Density	0.99 ± 0.1 g/cm ³ [2]

Retrosynthetic Analysis and Strategic Approach

Two primary retrosynthetic disconnections provide logical and efficient pathways to the target molecule, **4-Methylthiopiperidine**. These strategies leverage commercially available starting materials and employ well-established, high-yielding chemical transformations.

Route A: C-N Disconnection (Reduction)

4-Methylthiopiperidine

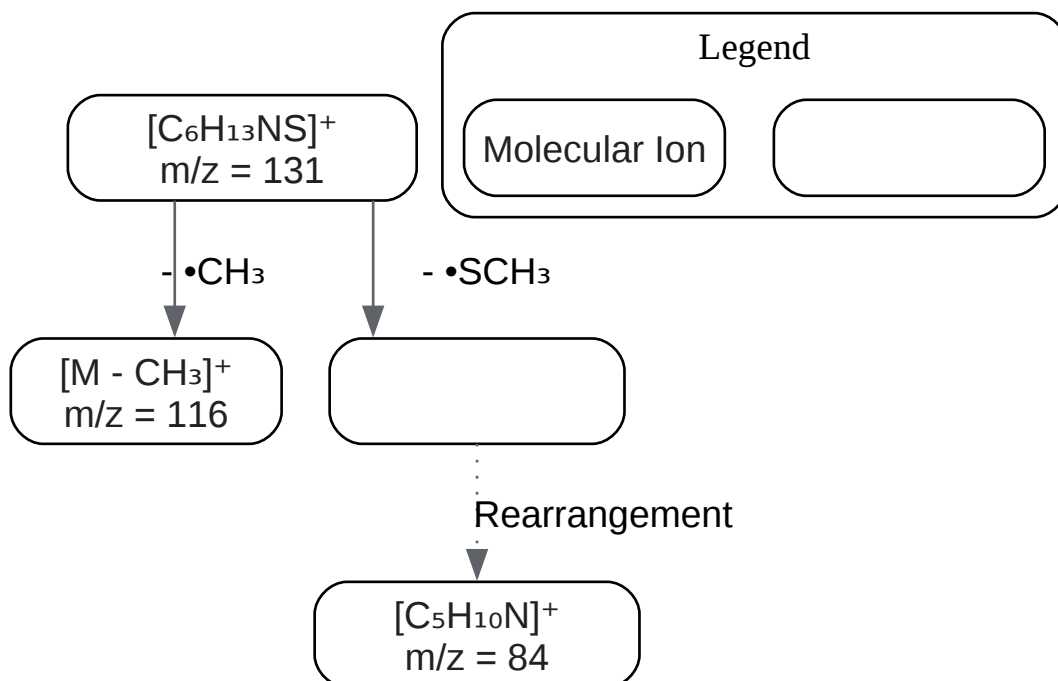
Catalytic
Hydrogenation

4-(Methylthio)pyridine

S-Methylation

Route B: C-S Disconnection (Alkylation)

Piperidine-4-thiol

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References

- 1. Selective endo-Cyclic α -Functionalization of Saturated N-Alkyl Piperidines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 4-METHYTHIO-PIPERIDINE | 767270-41-7 [amp.chemicalbook.com]
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